

A Technical Guide to the Nomenclature and IUPAC Naming of L-fructofuranose

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *L*-fructofuranose

Cat. No.: B11826388

[Get Quote](#)

This guide provides a comprehensive overview of the nomenclature and systematic IUPAC naming conventions for **L-fructofuranose**, a five-membered ring form of the ketose sugar L-fructose. This document is intended for researchers, scientists, and professionals in the field of drug development and carbohydrate chemistry.

Introduction to Fructofuranose

Fructose, a ketohexose with the chemical formula $C_6H_{12}O_6$, can exist in both open-chain and cyclic forms.^[1] The cyclic structures are formed through an intramolecular hemiacetal reaction, where a hydroxyl group attacks the ketone carbonyl carbon.^{[1][2]} When the hydroxyl group on carbon 5 attacks the ketone at carbon 2, a five-membered ring is formed, which is referred to as a "furanose" structure, named after its resemblance to the heterocyclic compound furan.^[2] ^[3] In aqueous solutions, fructose exists as an equilibrium mixture of its different isomeric forms, including fructopyranose (a six-membered ring) and fructofuranose.^{[4][5]}

L-Configuration and Anomerism

The "L" designation in **L-fructofuranose** refers to the stereochemical configuration at the chiral carbon furthest from the anomeric carbon, which is C-5. In the Haworth projection of an L-furanose, the substituent on this highest-numbered chiral carbon (the CH_2OH group at C-5) is oriented downwards.^[3]

The formation of the cyclic furanose ring creates a new stereocenter at the anomeric carbon (C-2 for fructose).^{[6][7]} This gives rise to two possible diastereomers known as anomers,

designated as alpha (α) and beta (β). The distinction between these anomers is based on the orientation of the hydroxyl group on the anomeric carbon relative to the substituent on the highest-numbered chiral carbon (C-5).^{[3][7]}

- **α -L-fructofuranose:** In the alpha anomer of an L-sugar, the anomeric hydroxyl group is cis to the substituent on the highest-numbered chiral carbon. In the Haworth projection of **α -L-fructofuranose**, both the anomeric hydroxyl group at C-2 and the CH_2OH group at C-5 are pointing in the same direction (downwards).
- **β -L-fructofuranose:** In the beta anomer of an L-sugar, the anomeric hydroxyl group is trans to the substituent on the highest-numbered chiral carbon. For **β -L-fructofuranose**, the anomeric hydroxyl group at C-2 points upwards, while the CH_2OH group at C-5 points downwards in the Haworth projection.^[8]

IUPAC Nomenclature

The systematic IUPAC name for **L-fructofuranose** provides a precise description of its structure, including the stereochemistry at each chiral center.

The general IUPAC name for **L-fructofuranose** is (3R,4R,5S)-2,5-bis(hydroxymethyl)oxolane-2,3,4-triol.^[9]

The specific IUPAC names for the anomers are as follows:

- **α -L-fructofuranose:** The systematic IUPAC name is (2R,3R,4R,5S)-2,5-bis(hydroxymethyl)oxolane-2,3,4-triol.^[10] Another systematic name is alpha-L-arabino-hex-2-ulofuranose.^[10]
- **β -L-fructofuranose:** The systematic IUPAC name is (2S,3R,4R,5S)-2,5-bis(hydroxymethyl)oxolane-2,3,4-triol.^[8] Another systematic name is beta-L-arabino-hex-2-ulofuranose.^[8]

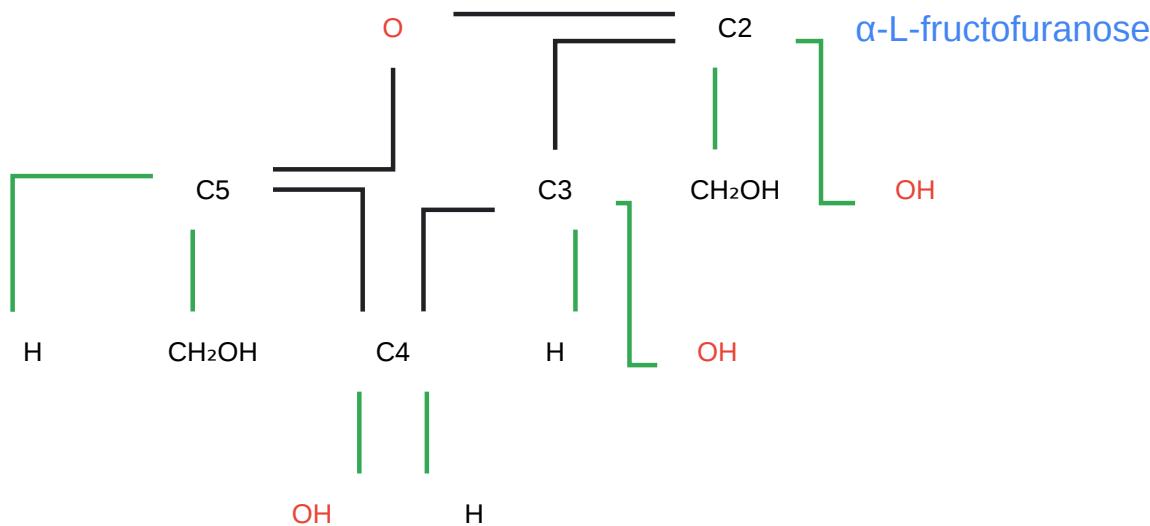
Quantitative Data

The following table summarizes key quantitative data for **L-fructofuranose** and its anomers.

Property	Value	Reference
Molecular Formula	C ₆ H ₁₂ O ₆	[8][9][10]
Molar Mass	180.16 g/mol	[8][9]
Monoisotopic Mass	180.06338810 Da	[9]

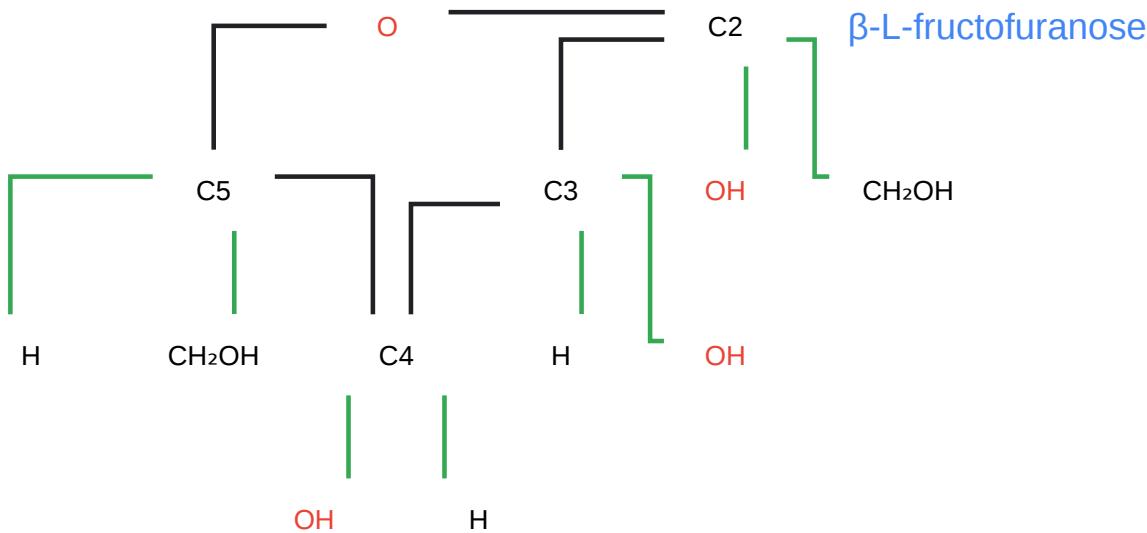
Structural Diagrams

The following diagrams illustrate the Haworth projections of **α-L-fructofuranose** and **β-L-fructofuranose**, generated using the Graphviz DOT language.



[Click to download full resolution via product page](#)

Haworth projection of **α-L-fructofuranose**.



[Click to download full resolution via product page](#)

Haworth projection of **β -D-fructofuranose**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [byjus.com](https://www.byjus.com) [byjus.com]
- 2. chem.libretexts.org [chem.libretexts.org]
- 3. Furanose - Wikipedia [\[en.wikipedia.org\]](https://en.wikipedia.org)
- 4. [researchgate.net](https://www.researchgate.net) [researchgate.net]

- 5. Fructose - Wikipedia [en.wikipedia.org]
- 6. CK12-Foundation [flexbooks.ck12.org]
- 7. The anomers of fructofuranose are called a alpha anomers class 12 chemistry CBSE [vedantu.com]
- 8. beta-L-fructofuranose | C6H12O6 | CID 439553 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. L-fructofuranose | C6H12O6 | CID 11769129 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. alpha-L-fructofuranose | C6H12O6 | CID 15942891 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [A Technical Guide to the Nomenclature and IUPAC Naming of L-fructofuranose]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b11826388#l-fructofuranose-nomenclature-and-iupac-naming>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com